

Summary of Extractive Spectrophotometric Methods for Tetramisole HCl

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Compound Focus: Tetramisole Hydrochloride

CAS No.: 5086-74-8

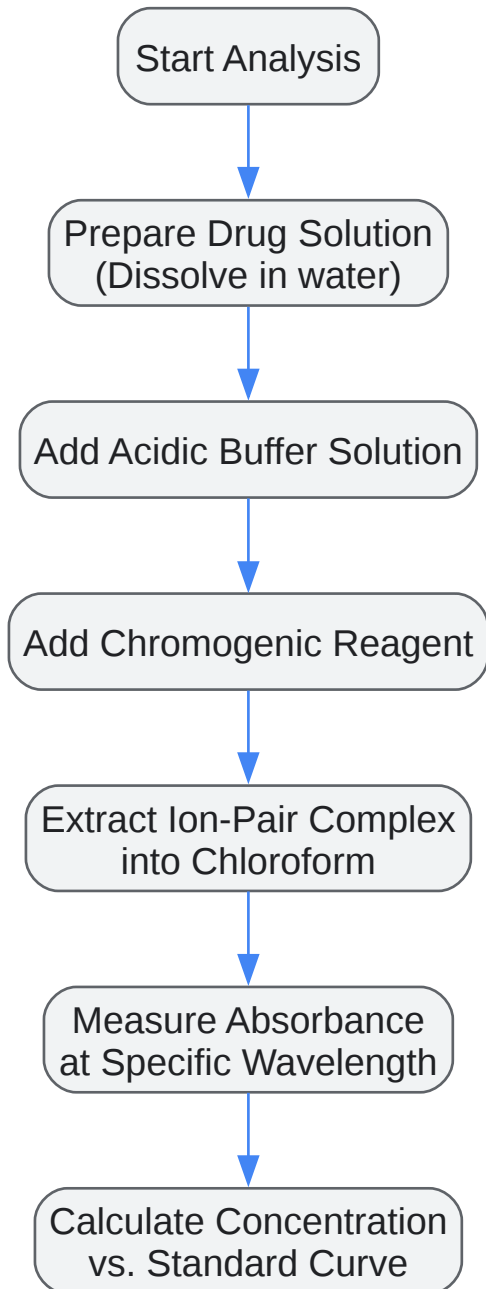
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Method Principle	Key Reagents	Analytical Wavelength (nm)	Complex Color	Reference
Ion-Pair Formation (1985)	Solochrome Dark Blue, Solochrome Black T, Bromocresol Purple, Bromothymol Blue, Bromophenol Blue, Bromocresol Green	Not specified in abstract	Colored complexes	[1] [2]
Ion-Pair Formation (1994)	Alizarin Blue Black B (I), Alizarin Red S (II), Alizarin Violet 2R (III), Alizarin Yellow G (IV)	490, 530, 490, 390 (for I-IV)	Yellow-Orange, Violet, Violet, Yellow	[3]

The experimental workflow for these methods follows a logical sequence, which can be visualized in the diagram below.

Extractive Spectrophotometry Workflow



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Detailed Experimental Protocols

Here are the detailed protocols based on the search results.

Protocol 1: Method Using Solochrome & Dye Reagents (1985)

This method is based on the formation of colored ion-pair complexes in an acidic buffer that are extracted into an organic solvent for measurement [1].

- **Materials and Reagents:**

- **Analytical Standard: Tetramisole hydrochloride** (pure grade).
- **Chromogenic Reagents:** Any of the following: Solochrome Dark Blue, Solochrome Black T, Bromocresol Purple, Bromothymol Blue, Bromophenol Blue, or Bromocresol Green.
- **Buffer:** Acidic buffer solution (specific pH and composition not detailed in the abstract).
- **Organic Solvent:** Chloroform, for extraction.
- **Equipment:** Spectrophotometer (UV-Vis).

- **Procedure:**

- **Sample Preparation:** Dissolve a known amount of the pharmaceutical preparation (e.g., tablet powder or oral solution) in a minimal amount of water.
- **Complex Formation:** Transfer an aliquot of the drug solution to a separatory funnel. Add the acidic buffer solution, followed by the chosen chromogenic reagent.
- **Extraction:** Add a known volume of chloroform to the mixture. Shake the separatory funnel vigorously to allow the colored ion-pair complex to transfer quantitatively into the chloroform layer.
- **Separation and Measurement:** Allow the layers to separate clearly. Drain the colored chloroform layer into a clean container. Measure the absorbance of this organic phase using a spectrophotometer at the wavelength optimized for the specific reagent used.
- **Quantification:** Determine the concentration of **tetramisole hydrochloride** by comparing the absorbance to a calibration curve prepared with standard solutions of known concentration.

Protocol 2: Method Using Alizarin Derivative Reagents (1994)

This method provides specific data on four alizarin-based reagents, offering a range of wavelengths for analysis [3].

- **Materials and Reagents:**

- **Analytical Standard: Tetramisole hydrochloride** (pure grade, e.g., from El-Nasr Pharmaceutical & Chemical Company, Egypt).
 - **Chromogenic Reagents:** Alizarin Blue Black B (I), Alizarin Red S (II), Alizarin Violet 2R (III), or Alizarin Yellow G (IV).
 - **Buffer:** Thiel buffer solution (specific pH not detailed in the abstract).
 - **Organic Solvent:** Chloroform.
 - **Equipment:** Spectrophotometer (UV-Vis).
- **Procedure:**
 - **Sample Preparation:** Prepare a stock solution of the drug (pure or from a formulation) in water. For a veterinary oral solution (e.g., 10% concentration), dissolve 100 mg of the sample in water and make up to 100 mL in a volumetric flask.
 - **Complex Formation:** Mix an aliquot of the drug solution with Thiel buffer and the selected alizarin derivative reagent.
 - **Extraction:** The formed ion-pair complex is quantitatively extracted into chloroform.
 - **Separation and Measurement:** Separate the organic layer and measure its absorbance at the corresponding wavelength for the reagent used: **490 nm** for Alizarin Blue Black B, **530 nm** for Alizarin Red S, **490 nm** for Alizarin Violet 2R, and **390 nm** for Alizarin Yellow G [3].
 - **Quantification:** The concentration of the drug is determined from a pre-constructed calibration curve. The method was reported to be successfully applied to dosage forms with good accuracy and precision [3].

Important Notes for Application

- **Modern Context:** These methods are classic and may require optimization and validation under your specific laboratory conditions according to current standards (e.g., ICH guidelines).
- **Safety:** Chloroform is a hazardous chemical. Appropriate safety precautions, including the use of fume hoods and personal protective equipment (PPE), are mandatory.
- **Method Selection:** The choice of reagent can influence the sensitivity, selectivity, and linear range of the method. The alizarin-based methods provide specific wavelength options, which may be beneficial for avoiding interference.

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References

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2. An extractive spectrophotometric method for the ... [sciencedirect.com]
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